

Comparative Analysis of YM976 and Other PDE4 Inhibitors on Cellular Functions

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Compound of Interest

Compound Name: YM976

Cat. No.: B1683510

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This guide provides a comparative analysis of the phosphodiesterase 4 (PDE4) inhibitor **YM976** with other well-known PDE4 inhibitors, Rolipram and Apremilast. The focus is on their effects in different cell lines, providing researchers, scientists, and drug development professionals with supporting experimental data and protocols to evaluate their potential therapeutic applications.

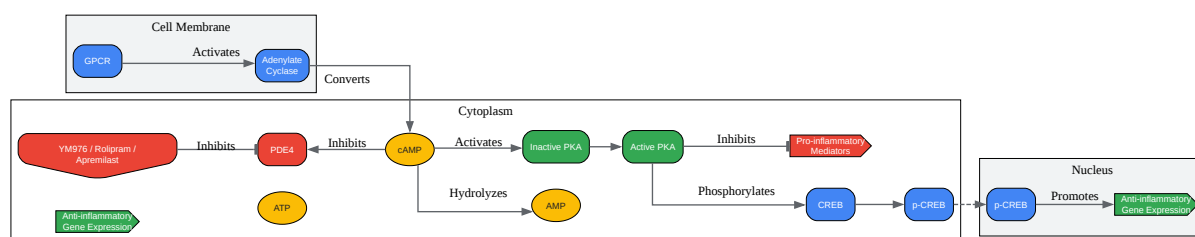
Data Presentation: Comparative Effects of PDE4 Inhibitors

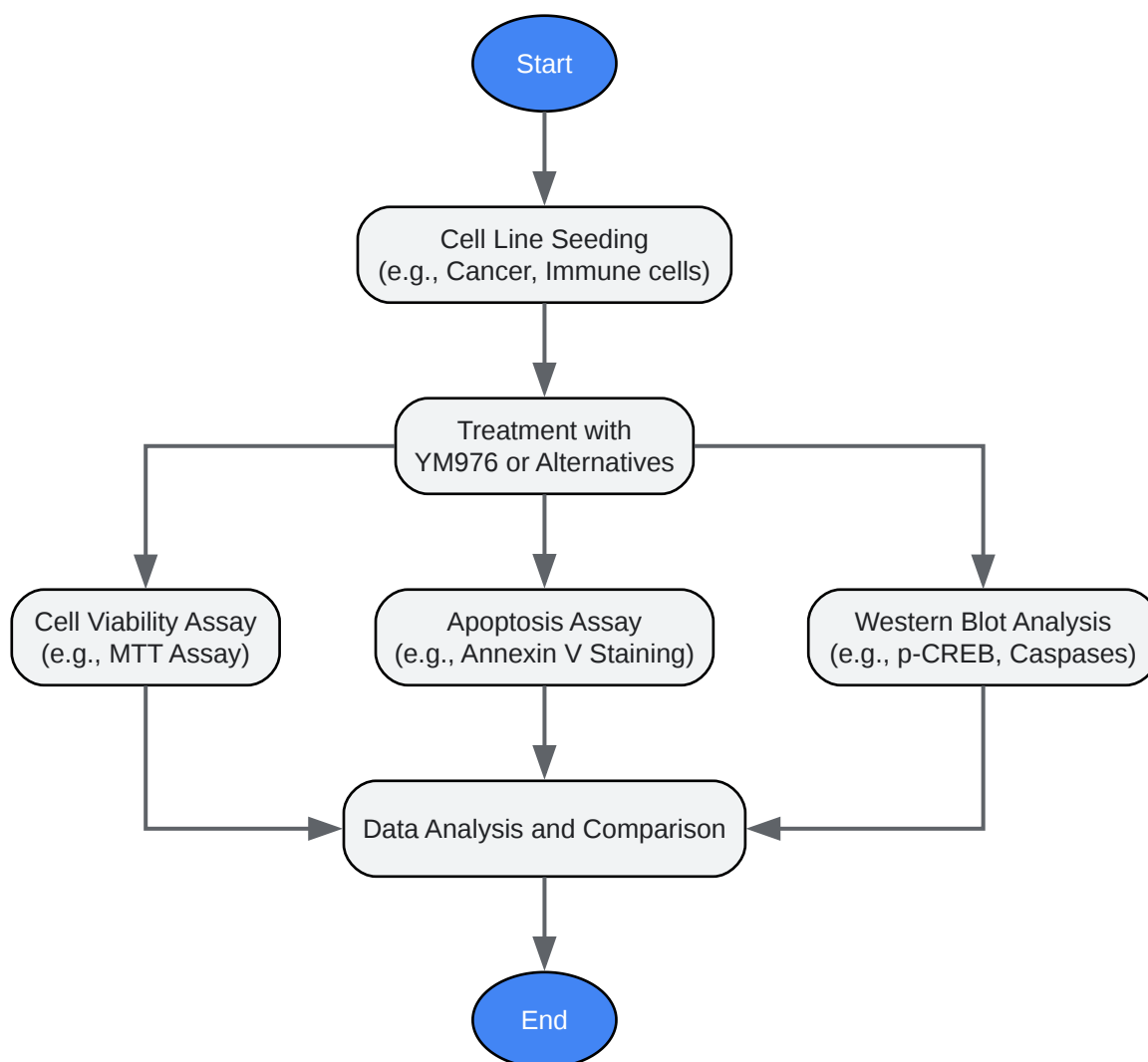
The following table summarizes the available quantitative data on the effects of **YM976**, Rolipram, and Apremilast in various cell lines. It is important to note that comprehensive data for **YM976** across a wide range of cancer cell lines is limited in publicly available literature.

Compound	Cell Line	Assay Type	Endpoint	Result
YM976	3T3-L1 (preadipocyte)	Adipocyte Differentiation	Lipid Accumulation	86% inhibition at 10 μ M
Eosinophils	Eosinophil Activation	EC30	83 nM	
Tracheal Smooth Muscle	Muscle Relaxation (LTD4-induced contraction)	EC50	370 nM	
Rolipram	MCF-7 (breast cancer)	Cell Viability	IC50	38 μ M, 40 μ M
MDA-MB-231 (breast cancer)	Cell Viability	IC50	53 μ M	
U937 (monocytic)	PDE4A Inhibition	IC50	~3 nM	
U937 (monocytic)	PDE4B Inhibition	IC50	~130 nM	
U937 (monocytic)	PDE4D Inhibition	IC50	~240 nM	
Apremilast	Monocytes/T cells	PDE4 Inhibition	IC50	10 - 100 nM
Monocytes	TNF- α Inhibition	IC50	77 nM	
HT-29 (colon cancer)	Cell Viability	% Inhibition	~51% at 62.5 μ g/mL	

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the general signaling pathway of PDE4 inhibitors and a typical experimental workflow for their evaluation.





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